

Application Notes and Protocols for Benthiavalicarb in Integrated Pest Management

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Compound of Interest

Compound Name: *Benthiavalicarb*

Cat. No.: *B1259727*

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These application notes provide a comprehensive overview of **benthiavalicarb**, a carboxylic acid amide (CAA) fungicide, for its effective use in integrated pest management (IPM) programs. This document details its mode of action, application protocols for research, efficacy data against key oomycete pathogens, and strategies for resistance management.

Introduction to Benthiavalicarb

Benthiavalicarb is a selective fungicide highly effective against plant pathogenic oomycetes. [1] It belongs to the valinamide carbamate chemical group and is classified under FRAC (Fungicide Resistance Action Committee) Code 40.[2][3] This group of fungicides, known as Carboxylic Acid Amides (CAAs), is characterized by a shared mode of action and cross-resistance.[2][3] **Benthiavalicarb** exhibits protective, curative, and residual activity, making it a valuable tool in controlling diseases such as late blight and downy mildew in various crops, including potatoes, tomatoes, and grapes.[1][4]

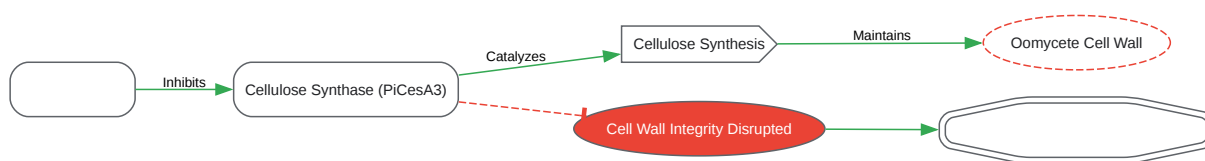
Mode of Action: Inhibition of Cellulose Synthase

Benthiavalicarb's primary mode of action is the inhibition of cell wall biosynthesis in oomycetes.[2][5] Specifically, it targets cellulose synthase, a crucial enzyme for the formation of the pathogen's cell wall.[2][6] Studies on the CAA fungicide mandipropamid have identified the specific target as the cellulose synthase-like protein PiCesA3.[6][7] By disrupting this enzyme, **benthiavalicarb** interferes with cell wall deposition, leading to the cessation of pathogen

growth and development.[2][6] This targeted action occurs on the cell wall and does not require the fungicide to enter the cell.[2][6]

It is important to note that while some earlier literature suggested an effect on phospholipid biosynthesis, the current scientific consensus points to the inhibition of cellulose synthesis as the primary mechanism of action for CAA fungicides.[1][2]

Signaling Pathway of Benthiavalicarb Action



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Caption: Mode of action of **benthiavalicarb** targeting cellulose synthase.

Efficacy and Application Data

Benthiavalicarb has demonstrated significant efficacy against a range of oomycete pathogens. The following tables summarize key quantitative data from various studies.

Table 1: In Vitro Efficacy of Benthiavalicarb-isopropyl against *Phytophthora* spp.

Pathogen Species	EC50 (mg/L) for Mycelial Growth Inhibition	MIC (mg/L) for Mycelial Growth Inhibition
Phytophthora infestans (metalaxyl-sensitive)	0.02	1
Phytophthora infestans (metalaxyl-resistant)	0.03	1
Phytophthora capsici	0.03	1
Phytophthora nicotianae	>100	>100
Phytophthora cactorum	0.03	1

Source: Adapted from Miyake et al., 2005

Table 2: Field Trial Efficacy of Benthiavalicarb-isopropyl against Late Blight (*Phytophthora infestans*)

Crop	Application Rate (g a.i./ha)	Number of Applications	Application Interval (days)	Disease Control (%)
Tomato	25 - 75	4 - 5	7	Effective Control
Potato	25 - 75	4 - 5	7	Effective Control

Source: Adapted from Miyake et al., 2005^[1]

Table 3: Protective and Curative Activity of Benthiavalicarb against Grapevine Downy Mildew (*Plasmopara viticola*)

Application Timing	Activity	Observations
Pre-inoculation	Strong Prophylactic	Remained active on leaves for up to 28 days.
1, 3, and 6 days post-inoculation	Curative	Protected grapevine plants and inhibited sporulation.
Up to 96 hours post-inoculation (leaf disks)	Curative	Similar results to whole plant studies.

Source: Adapted from Reuveni, 2003[8][9]

Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the efficacy of **benthiavalicarb**.

Protocol 1: In Vitro Mycelial Growth Inhibition Assay

Objective: To determine the concentration of **benthiavalicarb** that inhibits the mycelial growth of a target oomycete by 50% (EC50).

Materials:

- Pure culture of the target oomycete (e.g., *Phytophthora infestans*)
- Appropriate culture medium (e.g., rye A agar)
- **Benthiavalicarb** technical grade
- Dimethyl sulfoxide (DMSO) for stock solution
- Sterile petri dishes (9 cm diameter)
- Sterile cork borer (5 mm diameter)
- Incubator

Procedure:

- Prepare a stock solution of **benthiavalicarb** in DMSO.
- Incorporate a series of concentrations of **benthiavalicarb** into the molten culture medium. Ensure the final concentration of DMSO is consistent across all treatments and does not inhibit fungal growth.
- Pour the amended medium into sterile petri dishes and allow it to solidify.
- From the growing edge of an actively growing oomycete culture, cut a 5 mm mycelial plug using a sterile cork borer.
- Place the mycelial plug, mycelium-side down, in the center of each petri dish.
- Incubate the plates at the optimal temperature for the specific oomycete (e.g., 20°C for *P. infestans*) in the dark.
- After a defined incubation period (e.g., 5-7 days), measure the colony diameter in two perpendicular directions.
- Calculate the percentage of mycelial growth inhibition for each concentration relative to the control (medium with DMSO only).
- Determine the EC50 value by probit analysis or by plotting the percentage of inhibition against the logarithm of the fungicide concentration.

Protocol 2: Detached Leaf Assay for Protective and Curative Activity

Objective: To evaluate the protective and curative efficacy of **benthiavalicarb** on detached leaves.

Materials:

- Healthy, young, fully expanded leaves from the host plant (e.g., tomato, grapevine)
- **Benthiavalicarb** formulation

- Spore suspension of the target oomycete (e.g., *Phytophthora infestans* sporangia)
- Moist chambers (e.g., petri dishes with moist filter paper)
- Sprayer for fungicide application
- Micropipette

Procedure:

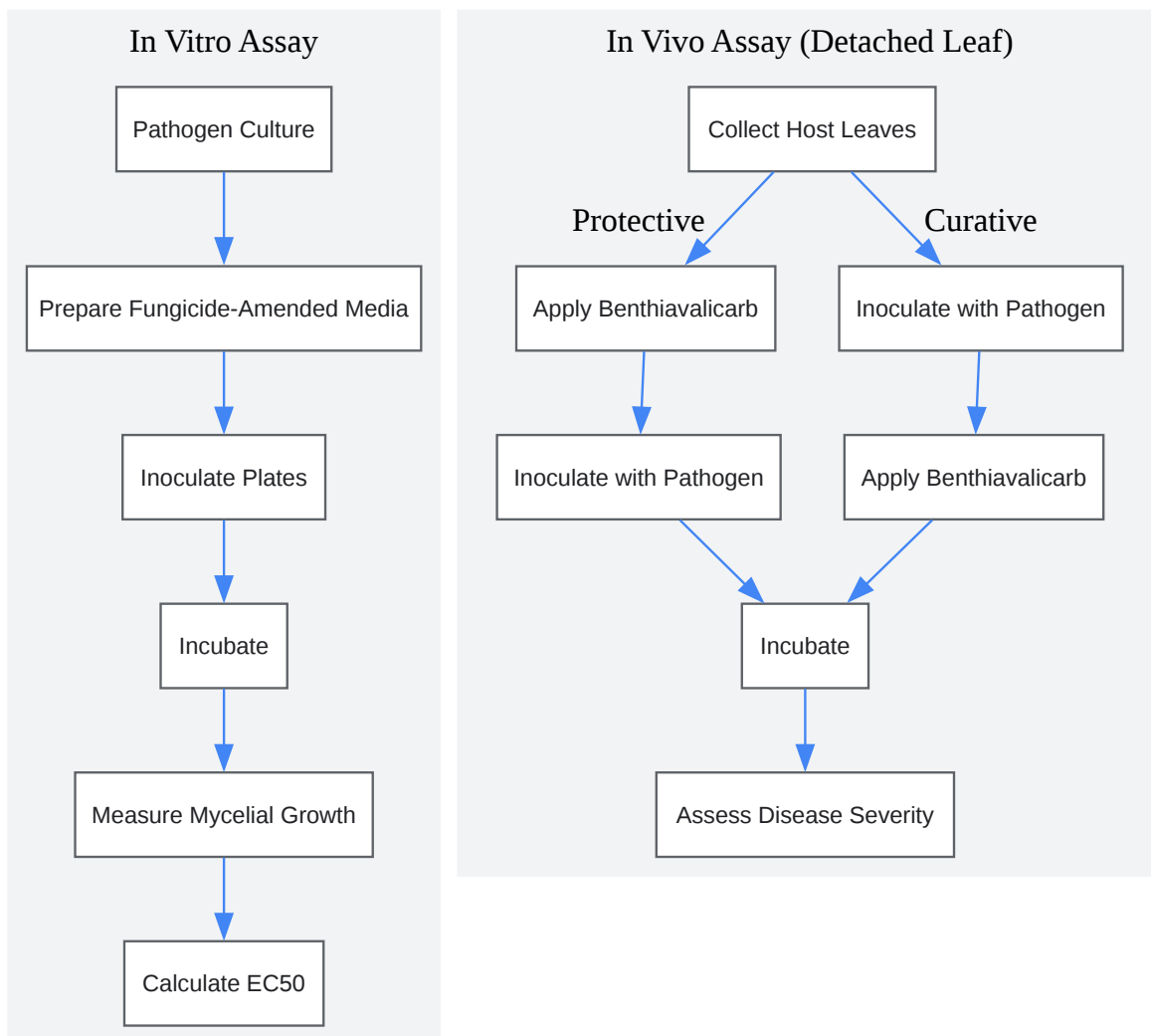
For Protective Activity:

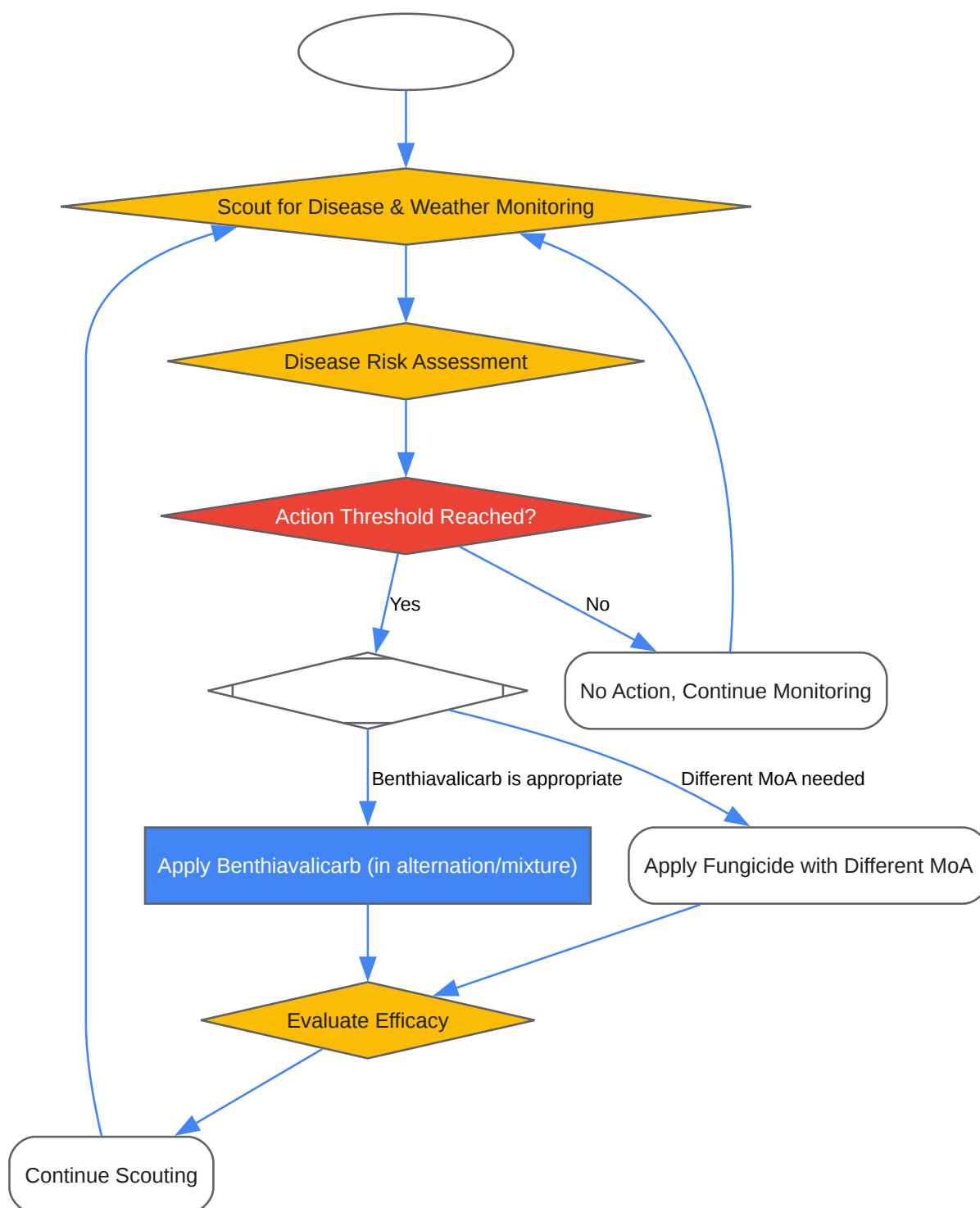
- Wash and surface-sterilize the detached leaves.
- Spray the leaves with different concentrations of the **benthiavalicarb** formulation and allow them to dry. Control leaves are sprayed with water.
- Place the leaves in moist chambers.
- Inoculate a specific site on each leaf with a droplet of the spore suspension (e.g., 10 μ L of 1×10^5 sporangia/mL).
- Incubate the chambers under conditions conducive to disease development (e.g., 18-20°C with a photoperiod).
- Assess disease severity (e.g., lesion diameter, percentage of leaf area infected) after a specific incubation period (e.g., 5-7 days).

For Curative Activity:

- Inoculate the detached leaves with the spore suspension as described above.
- Incubate for a defined period to allow for infection to establish (e.g., 24, 48, 72 hours).
- Apply the **benthiavalicarb** treatments at different concentrations.
- Continue incubation and assess disease severity as described for the protective assay.

Experimental Workflow for Efficacy Testing





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References

- 1. researchgate.net [researchgate.net]
- 2. CAA Fungicides | FRAC [frac.info]
- 3. frac.info [frac.info]
- 4. Benthiavalicarb [sitem.herts.ac.uk]
- 5. Crop Protection Network [cropprotectionnetwork.org]
- 6. Mandipropamid targets the cellulose synthase-like PiCesA3 to inhibit cell wall biosynthesis in the oomycete plant pathogen, Phytophthora infestans - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Mandipropamid targets the cellulose synthase-like PiCesA3 to inhibit cell wall biosynthesis in the oomycete plant pathogen, Phytophthora infestans - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. cris.haifa.ac.il [cris.haifa.ac.il]
- 9. ovid.com [ovid.com]
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